

Diisooctyl sebacate CAS number 27214-90-0

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Compound of Interest

Compound Name: *Diisooctyl sebacate*

Cat. No.: *B1670628*

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An In-depth Technical Guide to **Diisooctyl Sebacate** (CAS No. 27214-90-0)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisooctyl sebacate (DIOS), identified by CAS number 27214-90-0, is a diester of sebacic acid and isooctyl alcohol. It is a versatile compound with a broad range of applications stemming from its excellent properties as a plasticizer, emollient, and solvent. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and safety data, with a focus on its relevance to research and pharmaceutical development.

Chemical and Physical Properties

Diisooctyl sebacate is a colorless to light yellow, oily liquid.^{[1][2]} Its key physicochemical properties are summarized in the tables below, providing essential data for its application in various formulations.

Table 1: Identification and General Properties

Property	Value	Reference(s)
CAS Number	27214-90-0	[3] [4]
EC Number	248-333-2	[4]
IUPAC Name	bis(6-methylheptyl) decanedioate	[4]
Synonyms	Decanedioic acid, diisooctyl ester; DIOS	[1] [3]
Molecular Formula	C ₂₆ H ₅₀ O ₄	[4]
Molecular Weight	426.68 g/mol	[4]
Appearance	Colorless to light yellow liquid	[1] [3] [5]

Table 2: Quantitative Physicochemical Data

Property	Value	Conditions	Reference(s)
Boiling Point	225 °C	at 2 mmHg	[3]
428 °C (est.)	at 760 mmHg	[1]	
Melting Point	-48 °C	[5]	
Density	0.91 - 0.917 g/cm ³	at 20°C	[3][6]
Flash Point	215 °C	[3]	
Refractive Index	1.450 - 1.455	at 20°C	[6]
Viscosity (Kinematic)	21 - 25 mm ² /s	at 20°C	[6]
9.5 - 13.5 mm ² /s	at 40°C	[6]	
Water Solubility	Very low (slightly soluble)	[2]	
Solubility	Soluble in alcohol and diethyl ether	[2]	
Acid Value	≤ 0.1 mg KOH/g	[6]	
Saponification Value	260 - 265 mg KOH/g	[6]	
Diester Content	≥ 98%	[6]	

Synthesis of Diisooctyl Sebacate

The primary method for synthesizing **diisooctyl sebacate** is through the Fischer esterification of sebacic acid with 2-ethylhexanol (a common isomer of isooctanol) in the presence of a catalyst.

Experimental Protocol: Catalytic Esterification

The following protocol is a generalized procedure based on common industrial synthesis methods.[7][8]

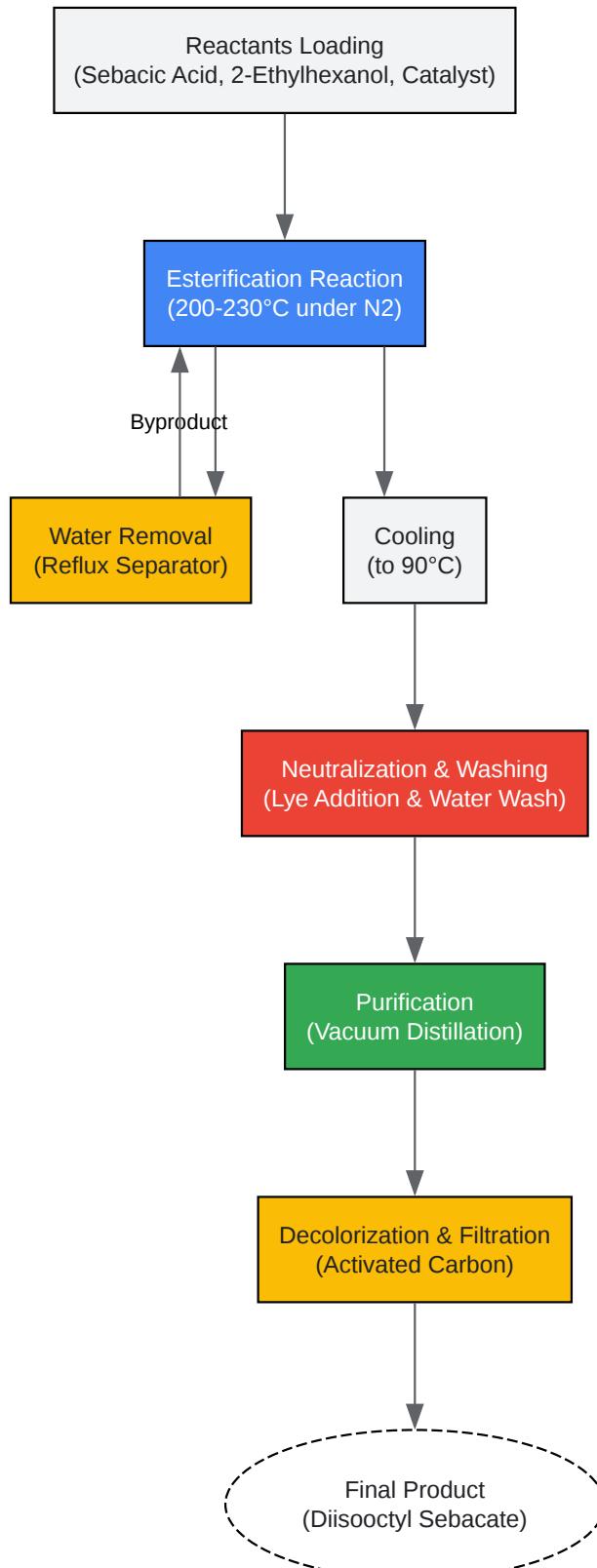
Materials:

- Sebacic acid
- 2-Ethylhexanol
- Catalyst (e.g., stannous oxide[7], titanate esters, or acidic ionic liquids[9])
- Inert gas (e.g., Nitrogen)
- Alkaline solution (e.g., lye water) for neutralization
- Activated carbon for purification

Procedure:

- Reaction Setup: A four-neck flask is equipped with a thermometer, a reflux water separator, and a mechanical stirrer.
- Charging Reactants: Sebacic acid, 2-ethylhexanol, and the catalyst are added to the flask.
- Inert Atmosphere: The system is purged with nitrogen gas to prevent oxidation.
- Esterification: The mixture is heated to a temperature range of 200-230°C to initiate the esterification reaction. Water produced during the reaction is continuously removed via the reflux separator. The reaction progress is monitored until the desired acid number is reached.[7][8]
- Cooling: Once the reaction is complete, the mixture is cooled to approximately 90°C.
- Neutralization and Washing: An alkaline solution is added to neutralize any remaining acidic catalyst and unreacted sebacic acid. This is followed by water washing and separation of the aqueous layer.[7]
- Purification: The crude dioctyl sebacate is subjected to vacuum distillation to remove excess alcohol.[7]
- Decolorization: Activated carbon is added to the product for adsorption of colored impurities, followed by filtration to yield the final purified **diisooctyl sebacate**.[7]

Synthesis Workflow



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Caption: Experimental workflow for the synthesis of **Diisooctyl Sebacate**.

Applications

DIOS's unique properties make it a valuable component in a multitude of applications, from industrial plastics to high-end cosmetics and potentially pharmaceuticals.

Industrial Applications

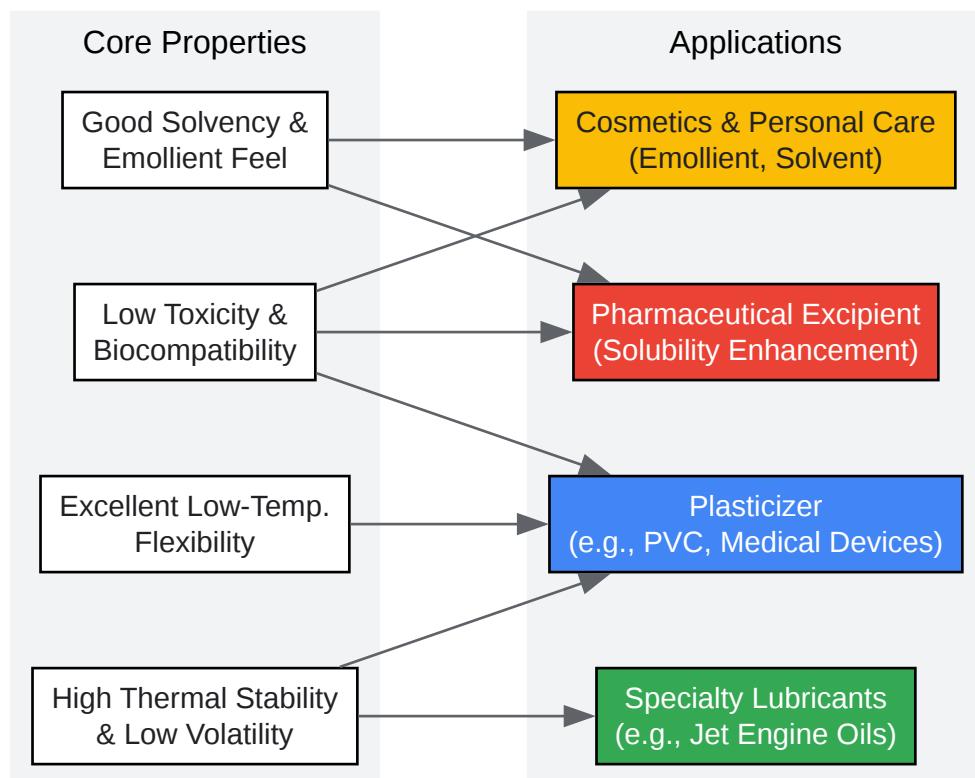
- Plasticizer: DIOS is an excellent low-temperature resistant plasticizer, particularly for polyvinyl chloride (PVC), nitrocellulose, and synthetic rubbers.[\[2\]](#)[\[3\]](#)[\[10\]](#) It imparts flexibility and durability, making it suitable for cold-resistant wire and cable sheathing, films, and artificial leather.[\[10\]](#)
- Lubricants: It serves as a base oil for biomass-based lubricants and can be used in lubricants for jet engines due to its high-temperature resistance and biodegradability.[\[3\]](#)[\[10\]](#)

Applications in Pharmaceutical and Personal Care

- Cosmetics: In cosmetics and personal care products, DIOS functions as a non-oily emollient and solvent.[\[11\]](#) It provides a silky feel, improves spreadability in lotions and creams, and can be used as a pigment wetter and dispersant.[\[12\]](#)
- Drug Delivery: Its low toxicity and solvent properties suggest its use as an excipient in drug delivery systems to enhance the solubility of active pharmaceutical ingredients (APIs).[\[5\]](#) It is also used in the manufacturing of medical devices where flexibility and safety are required.[\[11\]](#)
- Food Contact Materials: DIOS is compliant with FDA regulations for use in food contact materials, highlighting its safety profile for applications such as food packaging.[\[13\]](#)

Logical Relationship of Properties and Applications

The utility of DIOS is a direct consequence of its physical and chemical properties.



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Caption: Relationship between DIO properties and its primary applications.

Safety and Toxicology

Diisooctyl sebacate and its close analogue, dioctyl sebacate (DOS), are characterized by very low acute toxicity.

Table 3: Toxicological Data for Sebacate Esters

Test	Species	Route	Value	Reference(s)
LD ₅₀ (DOS)	Rat	Oral	>4,560 mg/kg	[14]
LD ₅₀ (DOS)	Mouse	Oral	>2,000 mg/kg	[14]
LD ₅₀ (DBS)*	Rat	Oral	~24,000 mg/kg	[15]
Dermal Toxicity (DOS)	Guinea Pig	Dermal	LD ₅₀ >10,000 mg/kg	[14]
Gene Mutation	-	-	Not mutagenic	[15]
GHS Classification	-	-	Not classified as hazardous	[4]

*Dibutyl Sebacate (DBS), a structurally similar compound.

General Safety:

- DIOS is not considered acutely toxic following single oral exposures.[14]
- It is not classified as a skin or eye irritant under GHS, though direct contact should be avoided.[4]
- It is incompatible with strong oxidizing agents.[16]
- Standard personal protective equipment (gloves, safety glasses) should be worn when handling the substance.

Analytical Methods

The identification and quantification of **diisooctyl sebacate** are typically performed using standard analytical techniques in organic chemistry.

- Chromatography: Gas Chromatography coupled with Mass Spectrometry (GC-MS) is the primary method for separation and identification.[17]
- Spectroscopy:

- Infrared (IR) Spectroscopy: Used to confirm the presence of characteristic functional groups (e.g., ester C=O stretch).[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR are used for detailed structural elucidation.[10]
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern.[10]

Conclusion

Diisooctyl sebacate (CAS 27214-90-0) is a high-performance, low-toxicity compound with significant utility across multiple industries. For researchers and drug development professionals, its excellent safety profile, compatibility with various polymers, and solvent properties make it a compelling candidate for use as a plasticizer in medical devices and as an excipient in pharmaceutical formulations to improve drug solubility and delivery. Further research into its specific interactions with active pharmaceutical ingredients and its performance in advanced drug delivery systems is warranted.

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